

Albendazole sulfone-d3 molecular weight and formula

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Compound of Interest

Compound Name: Albendazole sulfone-d3

Cat. No.: B602575

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Technical Guide: Albendazole Sulfone-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Albendazole sulfone-d3**, a deuterated metabolite of the anthelmintic drug Albendazole. This document outlines its core physicochemical properties, relevant biological pathways, and detailed experimental protocols for its synthesis and analysis.

Core Physicochemical Data

Quantitative data for **Albendazole sulfone-d3** and its non-deuterated counterpart are summarized below for easy comparison.

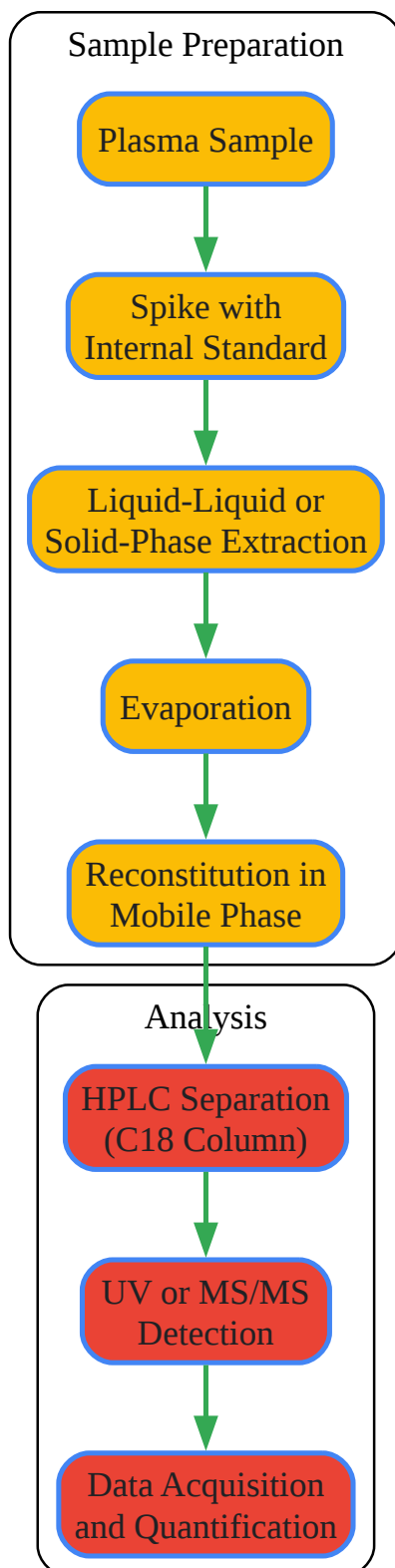
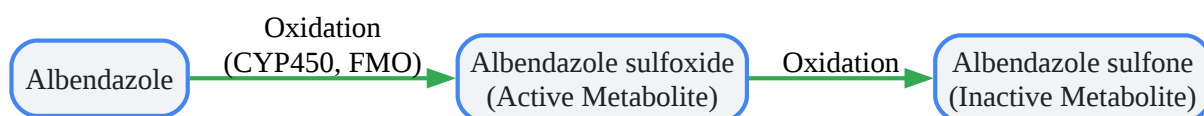
Property	Albendazole sulfone-d3	Albendazole sulfone
Molecular Formula	C ₁₂ H ₁₂ D ₃ N ₃ O ₄ S	C ₁₂ H ₁₅ N ₃ O ₄ S[1]
Molecular Weight	300.35 g/mol [2]	297.33 g/mol [1]
CAS Number	1448345-60-5[3]	75184-71-3
Synonyms	trideuteriomethyl N-(6-propylsulfonyl-1H-benzimidazol-2-yl)carbamate[2]	ABZ-SO ₂ , ABZ-SOO[4]

Biological Context and Mechanism of Action

Albendazole is a broad-spectrum anthelmintic agent. Its primary mode of action is the inhibition of tubulin polymerization in parasites, leading to the disruption of microtubule-dependent processes, such as glucose uptake, and ultimately causing parasite death. After administration, Albendazole is rapidly metabolized in the liver to its active metabolite, Albendazole sulfoxide, which is then further oxidized to the inactive metabolite, Albendazole sulfone.^[2] The deuteration of Albendazole sulfone in the methyl group is primarily for its use as an internal standard in pharmacokinetic and metabolic studies.

Metabolic Pathway of Albendazole

The metabolic conversion of Albendazole to Albendazole sulfone is a key pathway in its biotransformation.



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References

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